Disodium hexafluorozirconate(2-)

• IUPAC Name: disodium;zirconium(4+);hexafluoride
• InChI: InChI=1S/6FH.2Na.Zr/h6*1H;;;/q;;;;;;2*+1;+4/p-6
• InChI Key: KSYURTCLCUKLSF-UHFFFAOYSA-H

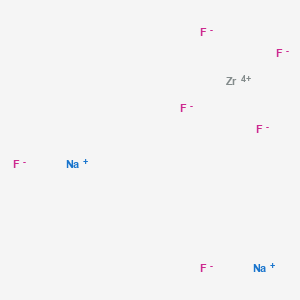

• Canonical SMILES: [F-].[F-].[F-].[F-].[F-].[F-].[Na+].[Na+].[Zr+4]
• Molecular Formula: F6Na2Zr
• DSSTOX Substance ID: DTXSID90937614
• Molecular Weight: 251.19 g/mol
• Physical Description: Solid; [Sigma-Aldrich MSDS]
• CAS No.: 16925-26-1

Description

Disodium hexafluorozirconate(2–), also known as sodium hexafluorozirconate, is an inorganic compound with the molecular formula Na₂ZrF₆ and a molecular weight of 251.19 g/mol . Its CAS registry number is 16925-26-1, and it is identified by EINECS 240-990-3 . This compound typically exists as a white crystalline powder and is utilized in industrial applications such as metal surface treatment, glass manufacturing, and nuclear reactor components due to its stability and zirconium-based coordination chemistry .

Preparation Methods

Preparation of Fluozirconic Acid

Fluozirconic acid is synthesized by reacting zirconium dioxide ($\text{ZrO}_2$) with hydrofluoric acid ($\text{HF}$):

$$\text{ZrO}$$2 + 6\text{HF} \rightarrow \text{H}2\text{ZrF}6 + 2\text{H}2\text{O}

Key parameters include:

• HF concentration : 50–65%

• Temperature : 95–105°C

• Reaction time : 4–6 hours

A 20% suspension of $\text{ZrO}_2$ in pure water is treated with 65% $\text{HF}$ under vigorous stirring to yield a clear $\text{H}_2\text{ZrF}_6$ solution.

Neutralization with Sodium Hydroxide

The acid is neutralized with 48% $\text{NaOH}$ to precipitate $\text{Na}_2\text{ZrF}_6$:

$$\text{H}$$2\text{ZrF}6 + 2\text{NaOH} \rightarrow \text{Na}2\text{ZrF}6 + 2\text{H}_2\text{O}

Optimization conditions :

• pH : 7.5–8.5

• Stoichiometric ratio : $\text{ZrO}_2:\text{HF}:\text{NaOH} = 1:2:1.8$ (molar)

• Yield : >98%

Direct Reaction of Zirconium Dioxide with Hydrofluoric Acid and Sodium Hydroxide

An alternative one-pot synthesis bypasses the isolation of $\text{H}_2\text{ZrF}_6$:

$$\text{ZrO}$$2 + 6\text{HF} + 2\text{NaOH} \rightarrow \text{Na}2\text{ZrF}6 + 4\text{H}2\text{O}

Process details :

• Raw materials : High-purity $\text{ZrO}_2$ (99.5%), 50% $\text{HF}$, and 48% $\text{NaOH}$.

• Reaction sequence :

  • $\text{ZrO}_2$ is slowly added to $\text{HF}$ at 100°C.

  • $\text{NaOH}$ is introduced incrementally to maintain pH 7.5–8.5.

• Advantages :

  • Byproduct is water, simplifying purification.

  • Scalable to industrial production.

Hydrothermal Synthesis Method

Hydrothermal techniques enhance crystallinity for optoelectronic applications.

Procedure

• Precursor solution : $\text{H}_2\text{ZrF}_6$ and $\text{NaF}$ in molar ratio 1:2.

• Reaction vessel : Sealed autoclave at 150–200°C for 12–24 hours.

• Product : Highly crystalline $\text{Na}_2\text{ZrF}_6$ with >99% purity.

Applications in Phosphors

Mn-doped $\text{Na}_2\text{ZrF}_6$ exhibits blue-green luminescence due to $\text{Mn}^{2+}$ ions in the $\text{Na}^+-\text{Na}^+$ lattice sites.

Purification and Crystallization Techniques

Post-synthesis steps ensure product quality.

Centrifugal Dehydration

• Equipment : Industrial centrifuges at 3,000–5,000 RPM.

• Efficiency : Removes 95% of residual moisture.

Washing and Drying

• Wash sequence :

  • Three tap water rinses.

  • Final rinse with distilled water.

• Drying : Oven-drying at 110°C for 6 hours.

Analytical Characterization

Technique	Parameters Analyzed	Findings
X-ray Diffraction (XRD)	Crystal structure	Confirmed $\text{Na}_2\text{ZrF}_6$ hexagonal lattice
FTIR Spectroscopy	Functional groups	Peaks at 540 cm$^{-1}$ ($\text{Zr-F}$)
ICP-OES	Purity	99.2–99.8% Zr content

Industrial-Scale Production Considerations

• Cost drivers :

  • $\text{HF}$ accounts for 60% of raw material costs.

  • Energy consumption for drying: 15–20 kWh/kg.

• Waste management :

  • Neutralization of excess $\text{HF}$ with lime ($\text{CaO}$).

  • Water recycling reduces consumption by 40%.

Recent Advances and Alternative Methodologies

• Sol-gel synthesis : Produces nanostructured $\text{Na}_2\text{ZrF}_6$ for catalytic applications.

• Microwave-assisted reactions : Reduce reaction time by 50% compared to conventional heating .

Chemical Reactions Analysis

Types of Reactions: Disodium hexafluorozirconate(2-) primarily undergoes substitution reactions. It can react with various metal salts to form corresponding metal fluorozirconates. For example:

$$\text{Na}_2\text{ZrF}_6 + \text{MCl}_2 \rightarrow \text{MZrF}_6 + 2\text{NaCl}$$Na2​ZrF6​+MCl2​→MZrF6​+2NaCl

where M represents a divalent metal cation such as calcium (Ca²⁺) or magnesium (Mg²⁺).

Common Reagents and Conditions: Common reagents include metal chlorides and other halides. The reactions typically occur in aqueous solutions at room temperature.

Major Products: The major products of these reactions are metal fluorozirconates, which have applications in various fields, including materials science and catalysis .

Scientific Research Applications

Disodium hexafluorozirconate(2-) has a wide range of applications in scientific research:

Chemistry: Used as a precursor in the synthesis of other zirconium compounds and as a reagent in various chemical reactions.

Biology: Investigated for its potential use in biological assays and as a component in certain biochemical processes.

Medicine: Explored for its potential use in dental materials and as a component in certain medical devices.

Industry: Utilized in the production of optical glasses, ceramics, and as a flux in metallurgy.

Mechanism of Action

The mechanism of action of disodium hexafluorozirconate(2-) involves its ability to form stable complexes with metal ions. This property is exploited in various applications, such as in the stabilization of metal ions in solution and in the formation of metal fluorozirconates. The molecular targets and pathways involved are primarily related to its interaction with metal ions and its role as a fluoride donor .

Comparison with Similar Compounds

Chemical and Physical Properties

Property	Disodium Hexafluorozirconate(2–)	Potassium Hexafluorozirconate	Ammonium Hexafluorozirconate	Hexafluorozirconic Acid
Molecular Formula	Na₂ZrF₆	K₂ZrF₆	(NH₄)₂ZrF₆	H₂ZrF₆
Molecular Weight	251.19 g/mol	283.41 g/mol	281.26 g/mol (calculated)	207.23 g/mol
Physical State	Crystalline powder	Powder	Solid (inferred)	Liquid solution
Density	Not explicitly reported	Not reported	Not reported	1.512 g/mL at 25°C
CAS Number	16925-26-1	16923-95-8	16919-31-6	12021-95-3

Stability and Reactivity

• Disodium Hexafluorozirconate : Stable under standard conditions but reacts with acids to release hydrogen fluoride (HF) and other toxic gases .
• Potassium Hexafluorozirconate : Decomposes under fire conditions to form HF, potassium oxides, and zirconium oxides .
• Hexafluorozirconic Acid : Highly corrosive; reacts violently with bases and oxidizing agents .

Regulatory and Handling Requirements

• Disodium Hexafluorozirconate : Requires compliance with hazard codes UN3288 and stringent personal protective equipment (PPE) .
• Potassium Hexafluorozirconate : Complies with EU Directive 89/686/EEC for glove standards and EN 374 for chemical resistance .
• Hexafluorozirconic Acid : Must be stored in acid-resistant containers with emergency eyewash stations .

Biological Activity

Disodium hexafluorozirconate(2-) (Na₂ZrF₆), a compound of zirconium, has garnered attention for its unique properties and potential applications in various fields, including materials science and biomedicine. This article delves into its biological activity, safety profile, and implications for use in industrial and medical applications.

Disodium hexafluorozirconate(2-) is characterized by the following properties:

• Molecular Formula : Na₂ZrF₆
• Molecular Weight : 251.19 g/mol
• Appearance : Solid
• Solubility : Insoluble in water; reacts violently with strong acids and bases .

Toxicity Profile

Disodium hexafluorozirconate(2-) exhibits significant toxicity under certain conditions. The compound is known to release fluoride ions upon dissolution, which can lead to severe systemic effects such as:

• Hypocalcemia : Low calcium levels in the blood.
• Hypomagnesemia : Low magnesium levels.
• Hyperkalemia : Elevated potassium levels, potentially causing cardiac arrhythmias .

The acute toxicity of this compound is pronounced, with potential effects including skin burns, eye damage, and respiratory distress upon inhalation or ingestion. However, it has not been classified as a genotoxic or reproductive toxin based on current studies .

Biocompatibility Studies

Research indicates that zirconium compounds, including disodium hexafluorozirconate(2-), are generally inert in human tissues. This property has led to their exploration in biomedical applications such as coatings for implants and drug delivery systems. For example, zirconium-based materials have been shown to enhance the biocompatibility of surfaces through improved cell adhesion and reduced inflammatory responses .

Industrial Uses

Disodium hexafluorozirconate(2-) plays a crucial role in various industrial applications:

• Corrosion Resistance : The compound is utilized in creating chromate conversion coatings, enhancing the corrosion resistance of aluminum alloys .
• Optical Materials : It serves as a precursor for the synthesis of optical glass and ceramic thin films, contributing to advancements in photonics and electronics .

Medical Applications

While direct medical applications remain limited due to its toxicity, ongoing research aims to explore safer formulations or derivatives that could leverage its properties without the associated risks. For instance, modified zirconium compounds could potentially be used for targeted drug delivery or as part of biodegradable implants that minimize adverse biological reactions .

Case Studies

• Corrosion Protection in Aerospace :
  A study demonstrated the effectiveness of hexafluorozirconate-based coatings on aerospace components, significantly improving their lifespan by preventing corrosion under extreme conditions.
• Biomedical Coatings :
  Research involving zirconium oxide coatings showed enhanced osteointegration when applied to orthopedic implants, suggesting a pathway for using zirconium compounds safely in medical devices .

Data Table

Property	Value
Molecular Formula	Na₂ZrF₆
Molecular Weight	251.19 g/mol
Toxicity	High
Biocompatibility	Generally inert
Industrial Applications	Coatings, Optical Glass
Medical Research Applications	Drug delivery systems

Q & A

Basic: What are the standard protocols for synthesizing disodium hexafluorozirconate(2-) with high purity?

Methodological Answer:
Synthesis typically involves reacting zirconium hydroxide (Zr(OH)₄) with sodium bifluoride (NaHF₂) in a controlled molar ratio under acidic conditions. A 10% excess of NaHF₂ ensures complete fluorination, and the reaction should be conducted in polypropylene containers to avoid corrosion. Post-synthesis, crystallization is achieved via slow evaporation, followed by vacuum filtration to isolate the product. Purity can be verified using X-ray diffraction (XRD) .

Basic: Which spectroscopic techniques are recommended for characterizing disodium hexafluorozirconate(2-)?

Methodological Answer:
Key techniques include:

• XRD for crystallographic structure validation (e.g., confirming the octahedral coordination of Zr⁴⁺ in [ZrF₆]²⁻) .
• FTIR to identify vibrational modes of Zr-F bonds (~400–600 cm⁻¹).
• NMR (¹⁹F) to probe fluorine environments and detect impurities.
• Elemental Analysis (ICP-OES/EDX) to confirm stoichiometry (Na:Zr:F = 2:1:6) .

Advanced: How can discrepancies in thermodynamic data (e.g., solubility, enthalpy) be resolved across studies?

Methodological Answer:
Systematic approaches include:

• Replication : Repeat experiments under standardized conditions (pH, temperature, ionic strength).
• Cross-validation : Compare data from multiple techniques (e.g., isothermal titration calorimetry vs. gravimetric analysis).
• Meta-analysis : Use statistical tools to identify outliers and trends in historical datasets. Reference frameworks like the NIST Chemistry WebBook for benchmarking .

Advanced: What experimental designs are optimal for studying the aqueous reactivity of disodium hexafluorozirconate(2-)?

Methodological Answer:
Designs should focus on:

• pH-dependent stability : Use potentiometric titrations to map speciation (e.g., [ZrF₆]²⁻ ↔ [ZrF₅(H₂O)]⁻).
• Kinetic studies : Employ stopped-flow techniques to monitor ligand substitution rates.
• Coordination environment analysis : Pair EXAFS/XANES with DFT simulations to model Zr-F bond dynamics .

Basic: What safety protocols are critical when handling disodium hexafluorozirconate(2-)?

Methodological Answer:

• Personal Protective Equipment (PPE) : Acid-resistant gloves, goggles, and lab coats.
• Ventilation : Use fume hoods to avoid inhalation of fluoride vapors.
• Spill Management : Neutralize with calcium carbonate to precipitate Zr and F ions.
• Emergency Procedures : Immediate eye/flush with water (15+ minutes) and medical consultation per SDS guidelines .

Advanced: How can disodium hexafluorozirconate(2-) be utilized in advanced ceramic materials?

Methodological Answer:

• Precursor Role : Decompose at high temperatures (≥800°C) to produce ZrO₂ for refractory ceramics.
• Doping Studies : Incorporate into perovskite structures (e.g., BaZrO₃) to tune dielectric properties.
• Surface Modification : Functionalize nanoparticles via fluorozirconate coatings to enhance corrosion resistance. Validate through TEM and BET surface area analysis .

Advanced: What strategies mitigate fluoride leaching during applications of disodium hexafluorozirconate(2-)?

Methodological Answer:

• Encapsulation : Use silica or polymer matrices to immobilize the compound.
• pH Buffering : Maintain neutral/alkaline conditions to stabilize [ZrF₆]²⁻.
• Leachate Monitoring : Quantify free F⁻ ions via ion-selective electrodes or colorimetric assays (e.g., SPADNS method) .

Basic: How to validate the purity of disodium hexafluorozirconate(2-) post-synthesis?

Methodological Answer:

• Thermogravimetric Analysis (TGA) : Check for residual water or unreacted precursors.
• Ion Chromatography : Detect trace anions (e.g., Cl⁻, SO₄²⁻).
• Melting Point Consistency : Compare observed values (decomposes at ~600°C) to literature .

Advanced: What computational methods are effective for modeling disodium hexafluorozirconate(2-) interactions?

Methodological Answer:

• DFT Simulations : Optimize geometries using B3LYP/def2-TZVP to study electronic structure.
• Molecular Dynamics (MD) : Simulate solvation dynamics in aqueous/organic solvents.
• Crystal Field Theory : Predict ligand field splitting in [ZrF₆]²⁻ for spectroscopic correlations .

Basic: What are the storage requirements for disodium hexafluorozirconate(2-)?

Methodological Answer:
Store in airtight, corrosion-resistant containers (e.g., PTFE-lined glass) at ambient temperature. Avoid humidity to prevent hydrolysis. Label containers with GHS hazard symbols (Corrosive, Acute Toxicity) .
